

Technical Whitepaper: Chemical Architecture and Stability Profiles of Basic Red 51

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Compound of Interest

Compound Name: Basic Red 51

CAS No.: 77061-58-6

Cat. No.: B1206981

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Executive Summary

Basic Red 51 (BR51) is a cationic azo dye belonging to the imidazolium class.^{[1][2]} While primarily utilized in the cosmetic (semi-permanent hair coloring) and textile industries, its unique physicochemical properties—specifically its permanently charged quaternary ammonium motif and azo-conjugation—make it a critical subject of study for toxicological mechanisms and potential repurposing in biological staining. This guide dissects the molecular architecture, synthesis pathways, and stability profiles of BR51, providing a rigorous foundation for experimental application and safety assessment.

Part 1: Chemical Identity & Structural Analysis

Molecular Architecture

BR51 is characterized by a "push-pull" electronic system. The molecule features an electron-donating dimethylamino group connected via an azo bridge to an electron-withdrawing, cationic imidazolium ring. This conjugation is responsible for its intense chromophore and high molar extinction coefficient.

Property	Specification
IUPAC Name	2-[[4-(dimethylamino)phenyl]diazenyl]-1,3-dimethyl-1H-imidazol-3-ium chloride
Common Name	Basic Red 51
CAS Registry Number	77061-58-6 (Chloride salt)
Molecular Formula	C ₁₃ H ₁₈ ClN ₅
Molecular Weight	279.77 g/mol
Chromophore Class	Monoazo / Cationic
Charge Character	Permanently Cationic (Quaternary Ammonium)

Structural Dynamics & Resonance

The stability of BR51 is governed by the resonance between the neutral azo form and the hydrazone tautomer, although the cationic nature of the imidazolium ring heavily favors the delocalized azo form. The quaternary nitrogen on the imidazole ring provides a permanent positive charge, independent of pH, facilitating strong ionic bonding with anionic substrates (e.g., carboxyl residues in keratin or phosphate backbones in DNA).

Part 2: Physicochemical Properties[1]

Solubility and pH Stability

BR51 exhibits high water solubility due to its ionic character. Its stability is pH-dependent; while the imidazolium core is robust, the azo linkage is susceptible to reductive cleavage under extreme conditions or enzymatic action.

Solvent/Condition	Solubility/Stability Profile	Mechanism
Water	Soluble (>10 g/L)	Solvation of the cationic imidazolium and chloride counterion.
Ethanol	Moderately Soluble	Polar interactions; useful for formulation delivery.
pH 3.5 – 9.0	Stable	Optimal range for formulation; chromophore remains intact.
Strong Acid (< pH 2)	Protonation	Protonation of the dimethylamino group (auxochrome) leads to a hypsochromic shift (color loss/change).
Strong Alkali (> pH 10)	Hydrolysis Risk	Potential nucleophilic attack on the imidazolium ring or azo bond degradation.

Spectral Characteristics

- (Absorption Maximum): ~530 nm (Water).
 - Note: The absorption peak in the green region (530 nm) results in the visual perception of a deep red/violet color.
- Molar Extinction Coefficient (): High ($> 40,000 \text{ M}^{-1}\text{cm}^{-1}$), indicating strong light absorption efficiency suitable for low-concentration detection.

Part 3: Synthesis & Impurity Profile

Synthetic Route

The synthesis of BR51 follows a classic azo coupling pathway, critical for understanding potential impurity profiles in raw materials.

Step 1: Diazotization The precursor, 2-amino-1,3-dimethylimidazolium chloride, is treated with sodium nitrite (

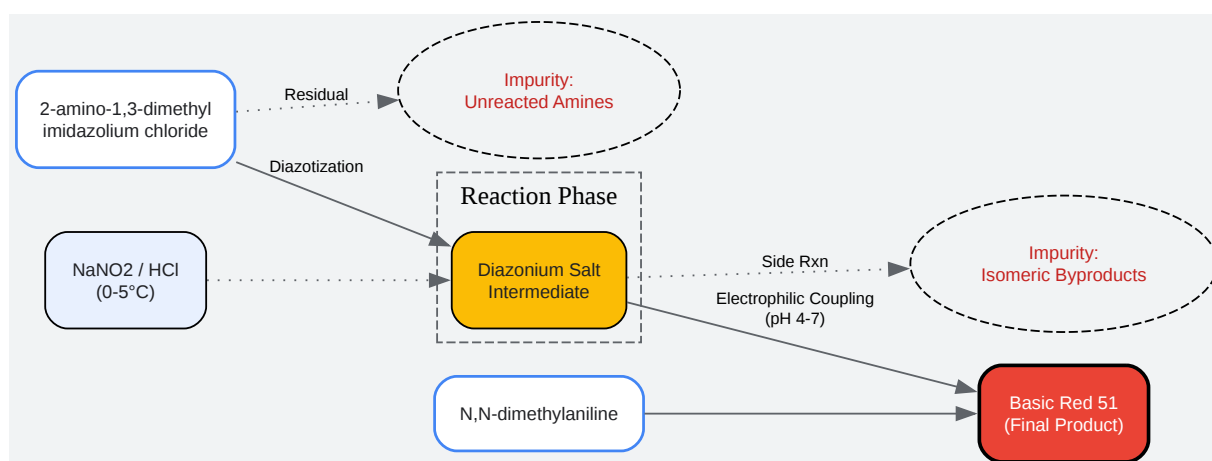
) in hydrochloric acid (

) at low temperatures (0–5°C) to generate the diazonium salt.

Step 2: Azo Coupling The diazonium intermediate undergoes electrophilic aromatic substitution with

-dimethylaniline at the para position.

Synthesis Workflow Visualization



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Caption: Step-wise synthesis of **Basic Red 51** via diazotization and coupling, highlighting critical control points for purity.

Part 4: Biological Interaction & Safety Mechanisms

For drug development professionals, understanding the toxicology of BR51 is paramount, particularly its metabolic fate and interaction with cellular machinery.

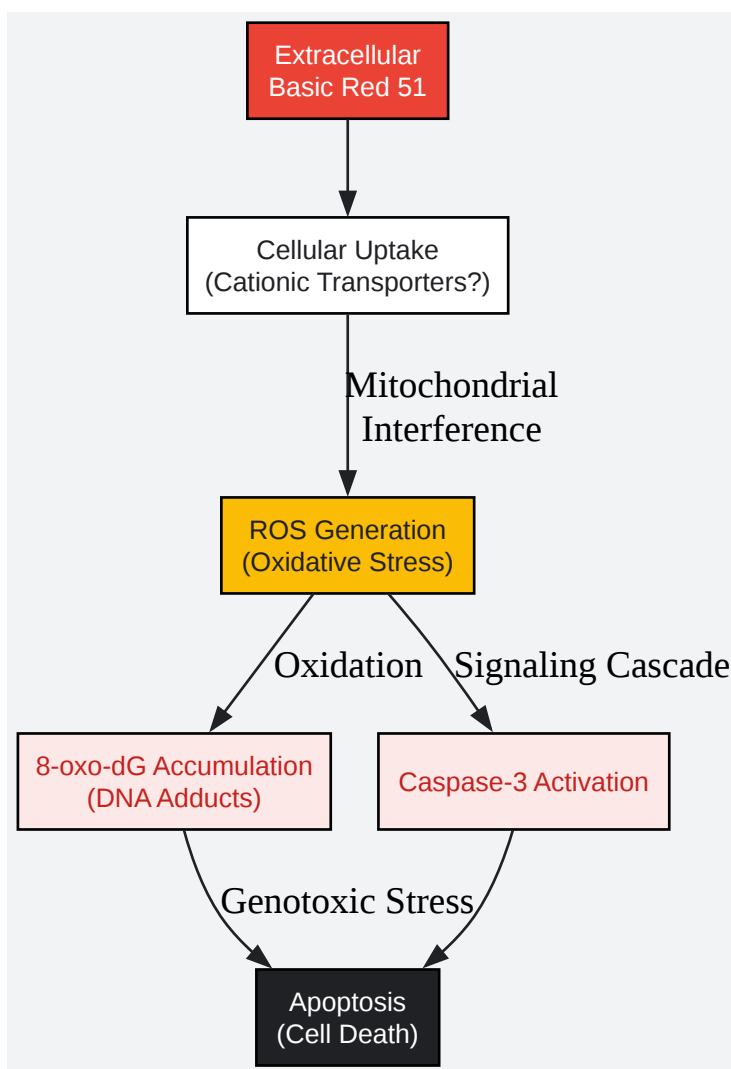
Metabolic Fate & Mutagenicity

BR51 is an azo dye.[1] Azo bonds are susceptible to cleavage by azoreductase enzymes (found in liver and skin bacteria), potentially releasing aromatic amines.

- **Mutagenicity:** BR51 has shown mixed results in Ames tests. It is mutagenic in *Salmonella typhimurium* strain TA98 (frameshift mutation) but generally negative in others.
- **Clastogenicity:** Studies on human lymphocytes have shown BR51 to be non-clastogenic (no chromosomal breakage).

Cytotoxicity Pathway (HaCaT Model)

Research indicates that BR51 can induce cytotoxicity in keratinocytes (HaCaT cells) via oxidative stress. The cationic nature facilitates cellular uptake, leading to mitochondrial dysfunction.



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Caption: Proposed cytotoxic mechanism of BR51 in human keratinocytes involving ROS generation and Caspase-3 mediated apoptosis.[2]

Part 5: Experimental Protocols

Analytical Quantification (HPLC-DAD)

To validate purity or concentration in biological matrices, the following HPLC protocol is recommended as a self-validating system.

System Suitability:

- Column: C18 Reverse Phase (e.g., 150 mm x 4.6 mm, 5 μ m).

- Mobile Phase A: 0.1% Formic Acid in Water (Buffer).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 min.
- Detection: Diode Array Detector (DAD) at 530 nm.
- Flow Rate: 1.0 mL/min.

Validation Criteria:

- Retention Time Stability:
0.1 min between injections.
- Linearity:
for concentrations 1–100 µg/mL.
- Resolution: Peak resolution (
) > 2.0 from any impurity peaks.

Stability Testing Workflow

This protocol determines the dye's stability under physiological or formulation conditions.

- Preparation: Dissolve BR51 to 1 mM in Phosphate Buffered Saline (PBS), pH 7.4.
- Stress Conditions:
 - Thermal: Incubate at 40°C for 48 hours.
 - Oxidative: Add 1%
(mimicking oxidative hair dye activation).[\[3\]](#)
 - Photostability: Expose to UV/VIS light (xenon lamp) for 24 hours.

- Analysis: Aliquot at T=0, T=24h, T=48h. Analyze via HPLC-DAD (Protocol 5.1).
- Acceptance: Recovery > 95% indicates stability. < 90% requires degradation product identification via LC-MS.

References

- Scientific Committee on Consumer Safety (SCCS). (2011).[\[3\]](#)[\[4\]](#)[\[5\]](#) Opinion on **Basic Red 51**. European Commission.[\[3\]](#)[\[6\]](#) [Link](#)
- Zanoni, T. B., et al. (2014).[\[5\]](#) **Basic Red 51**, a permitted semi-permanent hair dye, is cytotoxic to human skin cells: Studies in monolayer and 3D skin model using human keratinocytes (HaCaT). Toxicology Letters, 227(2), 139-149. [Link](#)
- PubChem. (n.d.). Compound Summary for CID 166491, **Basic Red 51**. National Center for Biotechnology Information. [Link](#)
- European Commission. (2006). CosIng: **Basic Red 51**. Cosmetic Ingredient Database. [Link](#)
- Maldonado, F., et al. (2020). Degradation of Azo Dyes by Advanced Oxidation Processes. IntechOpen. [Link](#)

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Sources

- 1. Buy Basic Red 51 (EVT-311760) | 77061-58-6 [\[evitachem.com\]](https://www.evitachem.com)
- 2. [benchchem.com](https://www.benchchem.com) [\[benchchem.com\]](https://www.benchchem.com)
- 3. health.ec.europa.eu [\[health.ec.europa.eu\]](https://health.ec.europa.eu)
- 4. cir-safety.org [\[cir-safety.org\]](https://cir-safety.org)
- 5. [researchgate.net](https://www.researchgate.net) [\[researchgate.net\]](https://www.researchgate.net)
- 6. ec.europa.eu [\[ec.europa.eu\]](https://ec.europa.eu)

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